

Tin(II) Chloride Dihydrate: Physicochemical Properties

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Compound of Interest

Compound Name: *Tin(II) chloride dihydrate*

Cat. No.: *B6331548*

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Tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$), also known as stannous chloride dihydrate, is a white crystalline solid.^[1] It is a crucial reagent in various chemical syntheses and analytical procedures. This technical guide provides key physicochemical data for researchers, scientists, and professionals in drug development.

Physicochemical Data

A summary of the key identifiers and properties of **tin(II) chloride dihydrate** is presented in the table below for easy reference.

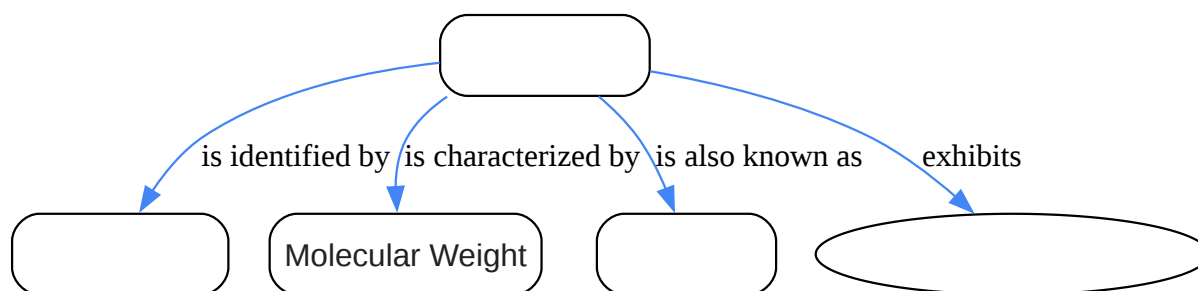
Property	Value
CAS Number	10025-69-1[1][2][3][4][5][6][7][8][9][10]
Molecular Formula	$\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$ [1][2][3][4][5][6][8][9][10][11]
Molecular Weight	225.65 g/mol [2][5][6][8][11]
Synonyms	Stannous chloride dihydrate[2][4][6], Tin dichloride dihydrate[12]
Appearance	White crystalline solid[1][13]
Melting Point	37-38 °C[4][13]
Boiling Point	652 °C[4][13]
Density	2.71 g/cm ³ [1][13]
Solubility	Soluble in water, ethanol, and sodium hydroxide; very soluble in hydrochloric acid.[13]

Experimental Protocols

Detailed experimental methodologies for determining the properties listed above can be found in standard analytical chemistry compendia such as the ACS Reagent Chemicals specifications and the United States Pharmacopeia (USP). These resources provide standardized protocols for assays, identification, and determination of impurities.

Logical Relationship Diagram

The following diagram illustrates the relationship between the different identifiers and properties of **tin(II) chloride dihydrate**.



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Caption: Chemical Identity of **Tin(II) Chloride Dihydrate**.

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